

what is the chemical structure of metazachlor ESA

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Compound of Interest

Compound Name: metazachlor ESA

Cat. No.: B6595042

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An In-depth Technical Guide to Metazachlor ESA

This guide provides a detailed overview of Metazachlor ethanesulfonic acid (ESA), a significant metabolite of the herbicide metazachlor. It is intended for researchers, scientists, and professionals in drug development and environmental science, offering comprehensive data on its chemical structure, properties, and formation.

Chemical Identity and Structure

Metazachlor ESA is an environmental transformation product of the chloroacetamide herbicide, metazachlor.^{[1][2]} The chemical transformation involves the substitution of the chlorine atom on the acetyl group of metazachlor with a sulfonic acid group, leading to the formation of the ethanesulfonic acid derivative.

Metazachlor:

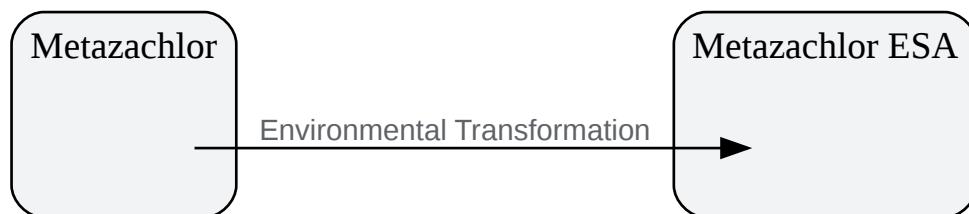
- IUPAC Name: 2-chloro-N-(2,6-dimethylphenyl)-N-(1H-pyrazol-1-ylmethyl)acetamide^{[2][3]}
- CAS Number: 67129-08-2^{[2][3]}
- Molecular Formula: C₁₄H₁₆ClN₃O^{[2][3]}

Metazachlor ESA:

- IUPAC Name: 2-[2,6-dimethyl-N-(pyrazol-1-ylmethyl)anilino]-2-oxoethanesulfonic acid^{[1][4]}

- CAS Number: 172960-62-2[1][4]
- Molecular Formula: C₁₄H₁₇N₃O₄S[1][4]

The structural relationship between the parent compound and its metabolite is visualized below.



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*Chemical structures of Metazachlor and **Metazachlor ESA**.*

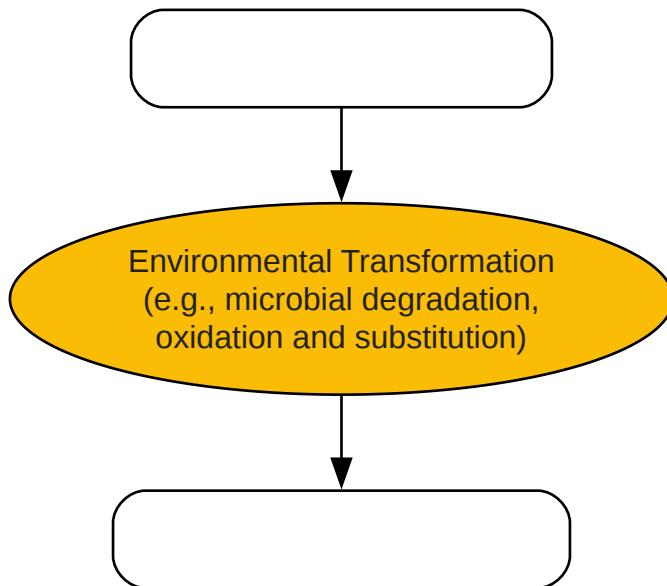
Physicochemical and Analytical Data

The following table summarizes key quantitative data for **Metazachlor ESA**. This information is crucial for its detection, quantification, and toxicological assessment.

Property	Value	Reference(s)
Molecular Weight	323.37 g/mol	[1] [4]
Monoisotopic Mass	323.09397721 Da	[1]
Molecular Formula	C ₁₄ H ₁₇ N ₃ O ₄ S	[1] [4]
CAS Number	172960-62-2	[1] [4]
SMILES	<chem>Cc1ccccc(C)c1N(Cn2cccn2)C(=O)CS(=O)(=O)O</chem>	[4]
InChI	InChI=1S/C14H17N3O4S/c1-11-5-3-6-12(2)14(11)17(10-16-8-4-7-15-16)13(18)9-22(19,20)21/h3-8H,9-10H2,1-2H3,(H,19,20,21)	[4]
Predicted XlogP	1.0	[5]

Formation Pathway

Metazachlor undergoes transformation in the environment to form **Metazachlor ESA**. This process is a key part of its degradation profile. The proposed pathway involves the substitution of the chloro group with a sulfonic acid group.



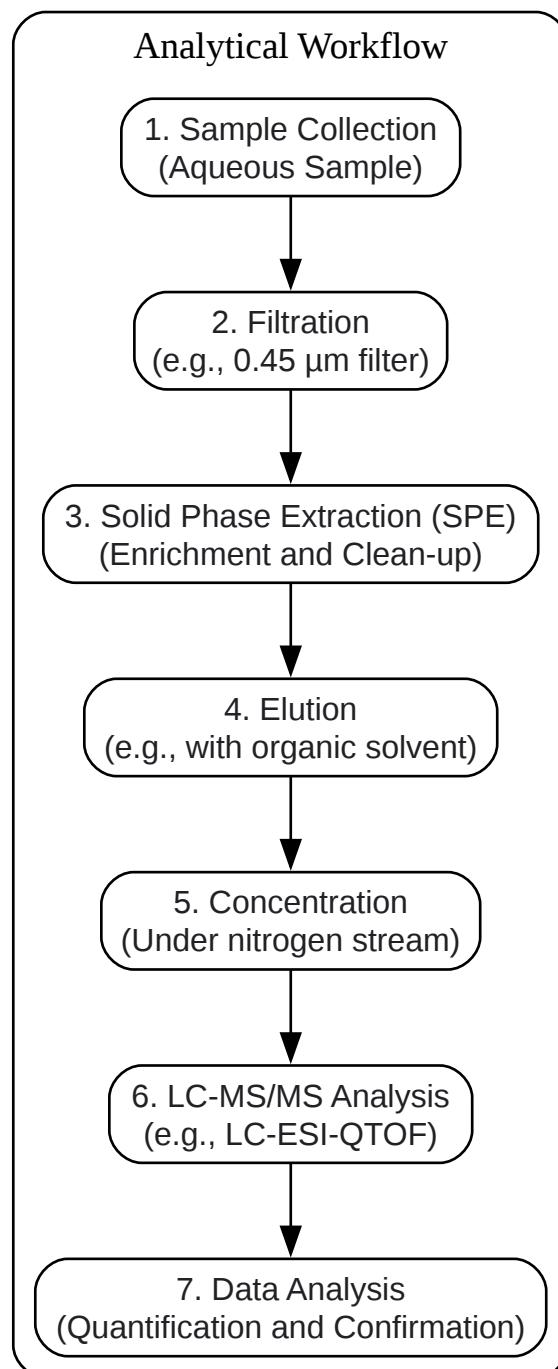
[Click to download full resolution via product page](#)*Transformation of Metazachlor to **Metazachlor ESA**.*

Experimental Protocols

Detailed experimental protocols for the synthesis of **Metazachlor ESA** are not extensively available in public literature, as it is primarily a transformation product. However, its analysis in environmental samples is well-documented. A general workflow for the analysis of **Metazachlor ESA** in water samples is outlined below.

General Analytical Workflow for **Metazachlor ESA** in Water Samples

This workflow is based on typical methods for the analysis of pesticide metabolites in aqueous matrices.



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References

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